

# Technical Guide: Safe Handling and Application of 1-Bromo-1-heptene

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## Compound of Interest

Compound Name: **1-Bromo-1-heptene**

Cat. No.: **B14153647**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **1-bromo-1-heptene**. It is intended to supplement, not replace, institutional safety protocols and standard operating procedures. Researchers, scientists, and drug development professionals should use this document as a resource for risk assessment and procedural planning when working with this compound.

## Chemical and Physical Properties

**1-Bromo-1-heptene** is a halogenated alkene with properties that necessitate careful handling. The following tables summarize its key physical, chemical, and safety data points.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> Br	<a href="#">[1]</a>
Molecular Weight	177.08 g/mol	<a href="#">[1]</a>
CAS Number	89942-12-1	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	
Boiling Point	164.8 °C at 760 mmHg	
Melting Point	-98 °C (estimate)	
Flash Point	63.3 °C	
Density	1.173 g/cm <sup>3</sup>	
Solubility	Slightly soluble in water.	<a href="#">[2]</a>
Refractive Index	1.4580	
Vapor Pressure	2.53 mmHg at 25°C	

## Hazard Identification and Safety Data

Understanding the hazards associated with **1-bromo-1-heptene** is critical for safe handling. This section outlines the GHS classifications and NFPA 704 ratings.

Hazard Classification	Code	Description
Flammable liquids	H226	Flammable liquid and vapor.
Skin irritation	H315	Causes skin irritation.
Serious eye irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.
Hazardous to the aquatic environment, acute hazard	H401	Toxic to aquatic life.

NFPA 704 Diamond	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
Flammability (Red)	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special (White)		

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Eye protection must conform to NIOSH (US) or EN 166 (EU) standards.
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves prior to use. Wear impervious, flame-retardant, and antistatic protective clothing to prevent skin exposure.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.

- **Hygiene Measures:** Wash hands thoroughly after handling. Contaminated clothing should be removed and laundered before reuse.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers when transferring material to prevent static discharge.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

### Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray can be used to cool unopened containers.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Ensure adequate ventilation. Do not touch or walk through spilled material.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spillage with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite). Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.

## Experimental Protocols

The following are general protocols for common reactions involving **1-bromo-1-heptene**.

These should be adapted and optimized for specific experimental requirements and performed under the supervision of qualified personnel.

### Grignard Reaction

This protocol outlines the formation of a Grignard reagent from **1-bromo-1-heptene** and its subsequent reaction with an electrophile (e.g., an aldehyde or ketone).

Materials:

- **1-Bromo-1-heptene**
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Iodine crystal (as an initiator)

- Electrophile (e.g., benzaldehyde)
- Aqueous HCl (for workup)
- Saturated aqueous ammonium chloride (for quenching)

Procedure:

- Apparatus Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel under an inert atmosphere (e.g., argon or nitrogen).
- Initiation: Place magnesium turnings and a small crystal of iodine in the flask. Add a small amount of anhydrous solvent to cover the magnesium.
- Grignard Reagent Formation: Dissolve **1-bromo-1-heptene** in anhydrous solvent in the dropping funnel. Add a small amount of the **1-bromo-1-heptene** solution to the magnesium suspension. The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle warming may be required.
- Once the reaction starts, add the remaining **1-bromo-1-heptene** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until the magnesium is consumed.
- Reaction with Electrophile: Cool the Grignard reagent solution to 0 °C in an ice bath. Slowly add a solution of the electrophile (e.g., benzaldehyde) in anhydrous solvent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitor by TLC).
- Workup: Carefully quench the reaction by adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Purification: Filter the solution and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography.

## Suzuki Cross-Coupling Reaction

This protocol describes the palladium-catalyzed cross-coupling of **1-bromo-1-heptene** with an organoboron compound.

### Materials:

- **1-Bromo-1-heptene**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$  or  $\text{PdCl}_2(\text{dppf})$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , or  $\text{K}_3\text{PO}_4$ )
- Solvent (e.g., 1,4-dioxane/water, toluene, or DMF)

### Procedure:

- Reaction Setup: To a flame-dried Schlenk flask containing a magnetic stir bar, add **1-bromo-1-heptene**, the arylboronic acid, and the base.
- Catalyst Addition: Under an inert atmosphere, add the palladium catalyst to the flask.
- Solvent Addition: Add the anhydrous and degassed solvent to the flask.
- Inert Atmosphere: Seal the flask and purge with nitrogen or argon for 10-15 minutes.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-120 °C) with vigorous stirring. Monitor the reaction progress by TLC or GC-MS.
- Workup: Cool the reaction mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate.

- Purification: Filter the solution and concentrate under reduced pressure. Purify the crude product by column chromatography.

## Heck Reaction

This protocol details the palladium-catalyzed reaction of **1-bromo-1-heptene** with an alkene.

Materials:

- **1-Bromo-1-heptene**
- Alkene (e.g., styrene or an acrylate)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{OAc})_2$ )
- Phosphine ligand (e.g.,  $\text{PPh}_3$  or  $\text{P}(\text{o-tol})_3$ ) (optional, depending on the catalyst system)
- Base (e.g.,  $\text{Et}_3\text{N}$ ,  $\text{K}_2\text{CO}_3$ )
- Solvent (e.g., DMF, acetonitrile, or toluene)

Procedure:

- Reaction Setup: To a dry Schlenk flask under an inert atmosphere, add **1-bromo-1-heptene**, the palladium catalyst, and the base. If using a phosphine ligand, add it at this stage.
- Solvent and Reagent Addition: Add the anhydrous and degassed solvent, followed by the alkene.
- Reaction Execution: Seal the flask and heat the reaction mixture to the required temperature (typically 80-120 °C) with vigorous stirring.[3]
- Monitoring: Monitor the reaction's progress by TLC or GC-MS until the starting material is consumed.[4]
- Workup: Once the reaction is complete, cool the mixture to room temperature. Dilute with water and extract with an organic solvent like ethyl acetate.[4]

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by flash column chromatography.<sup>[4]</sup>

## Biological Activity and Signaling Pathways

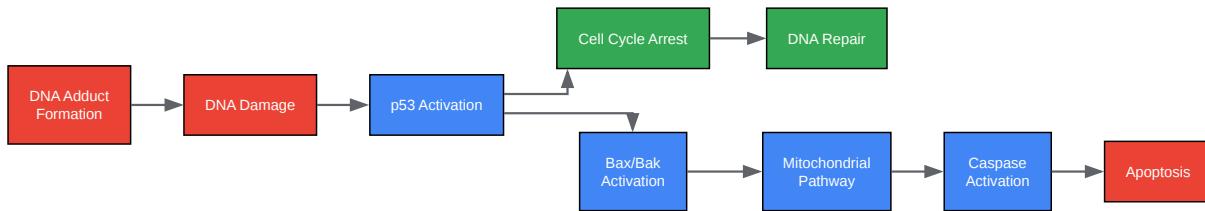
**1-Bromo-1-heptene**, as a bromoalkene and potential alkylating agent, may exert biological effects through covalent modification of cellular macromolecules. Alkylating agents are known to form adducts with DNA, which can lead to cytotoxicity and have implications in drug development, particularly in oncology.

## General Mechanism of Action

Alkylating agents can covalently modify DNA bases, leading to the formation of DNA adducts.<sup>[5]</sup> This DNA damage can disrupt normal cellular processes such as replication and transcription. If the DNA damage is not repaired, it can trigger cell cycle arrest and ultimately lead to programmed cell death, or apoptosis.

## Potential Signaling Pathway

The following diagram illustrates a potential signaling pathway that could be initiated by DNA damage induced by an alkylating agent like **1-bromo-1-heptene**.

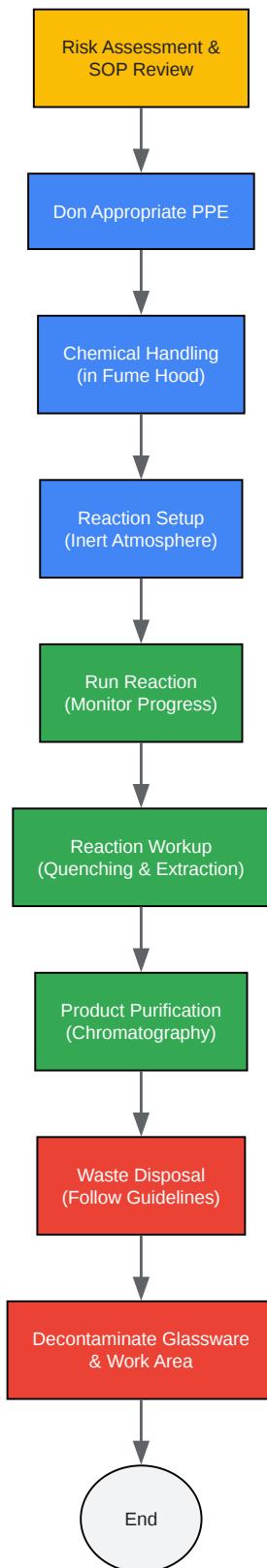


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Caption: Alkylating agent-induced apoptosis pathway.

## Experimental Workflow for Handling and Reaction

The following diagram illustrates a general workflow for handling **1-bromo-1-heptene** and performing a chemical reaction in a laboratory setting, emphasizing safety and procedural steps.



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Caption: General laboratory workflow for **1-bromo-1-heptene**.

## Disposal Considerations

All waste materials contaminated with **1-bromo-1-heptene** should be considered hazardous waste. Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This document is intended for informational purposes only and is not a substitute for professional safety advice or institutional protocols. The user is solely responsible for compliance with all applicable safety and environmental regulations.

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